

Physical and chemical properties of 17-Hydroxygracillin

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Compound of Interest

Compound Name: 17-Hydroxygracillin

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In-Depth Technical Guide to 17-Hydroxygracillin

For Researchers, Scientists, and Drug Development Professionals

Abstract

17-Hydroxygracillin is a steroidal saponin, a class of naturally occurring compounds that have garnered significant interest in the scientific community for their diverse pharmacological activities. While specific research on **17-Hydroxygracillin** is limited, this guide provides a comprehensive overview of its known physical and chemical properties. Drawing upon data from related steroidal saponins isolated from the Paris species, this document also explores potential biological activities, relevant signaling pathways, and detailed experimental protocols that can be adapted for its study. This technical guide aims to serve as a foundational resource for researchers investigating the therapeutic potential of **17-Hydroxygracillin**.

Physical and Chemical Properties

While extensive experimental data for **17-Hydroxygracillin** is not readily available in the public domain, the following information has been compiled from various sources. It is important to note that some properties, such as melting point and detailed spectral data, require experimental determination for definitive characterization.

General Properties

Property	Value	Source(s)
CAS Number	90308-85-3	[1]
Molecular Formula	C ₄₅ H ₇₂ O ₁₈	[1]
Molecular Weight	901.04 g/mol	[1]
Appearance	White powder	-
Storage Conditions	-20°C or 2-8°C	-
Solubility	10 mM in DMSO	-

Spectral Data

Detailed experimental spectral data for **17-Hydroxygracillin**, including ¹H NMR, ¹³C NMR, IR, UV-Vis, and Mass Spectrometry, are not extensively reported. Researchers should perform these analyses on purified samples for complete structural elucidation and characterization. General spectral features expected for a steroidal saponin are described below.

- ¹H NMR: The proton NMR spectrum is expected to show complex signals corresponding to the steroidal backbone and the sugar moieties. Key signals would include those for the methyl protons of the steroid, anomeric protons of the sugar units, and protons attached to hydroxylated carbons.[2][3][4][5]
- ¹³C NMR: The carbon NMR spectrum would provide detailed information on the carbon skeleton. Characteristic signals would include those for the spiroketal carbons, olefinic carbons in the steroid nucleus, and the various carbons of the sugar residues.[6][7][8][9][10]
- Infrared (IR) Spectroscopy: The IR spectrum would likely exhibit broad absorption bands corresponding to hydroxyl (O-H) stretching, C-H stretching of alkyl groups, and C-O stretching vibrations characteristic of the glycosidic linkages and the steroidal ether functions.[11][12]
- UV-Vis Spectroscopy: As steroidal saponins typically lack extensive chromophores, the UV-Vis spectrum is not expected to show strong absorption in the 200-800 nm range, unless specific unsaturated systems are present.[11]

- Mass Spectrometry (MS): Mass spectral analysis would be crucial for confirming the molecular weight. Fragmentation patterns could provide valuable information about the structure of the aglycone and the sequence of the sugar units.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Potential Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activities of **17-Hydroxygracillin** is scarce. However, based on the known pharmacology of other steroidal saponins isolated from plants of the Paris genus, **17-Hydroxygracillin** is anticipated to possess cytotoxic and anti-inflammatory properties.

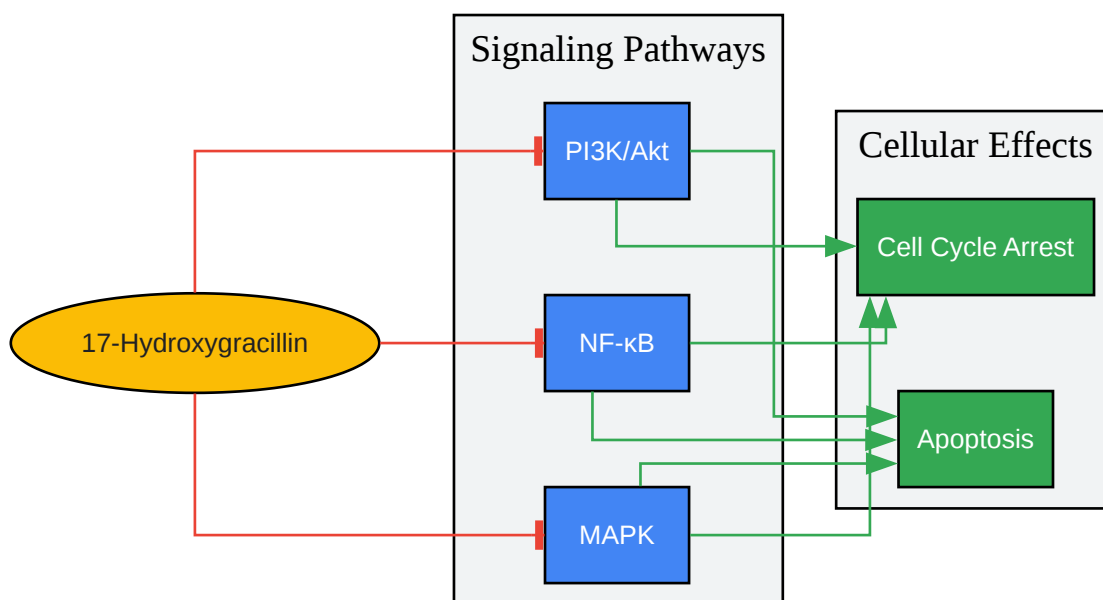
Cytotoxic Activity

Steroidal saponins from Paris polyphylla and related species have demonstrated significant cytotoxic effects against various cancer cell lines.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) The proposed mechanisms often involve the induction of apoptosis and cell cycle arrest.

Potential Signaling Pathways Involved in Cytotoxicity:

It is plausible that **17-Hydroxygracillin** could modulate key signaling pathways involved in cancer cell proliferation and survival, such as:

- PI3K/Akt Pathway: Inhibition of this pathway can lead to decreased cell survival and proliferation.
- MAPK Pathway: Modulation of the MAPK cascade (including ERK, JNK, and p38) can influence cell growth, differentiation, and apoptosis.
- NF-κB Pathway: Inhibition of NF-κB, a key regulator of inflammation and cell survival, is a common mechanism for the anti-cancer effects of natural products.



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Caption: Potential signaling pathways modulated by **17-Hydroxygracillin** leading to cytotoxic effects.

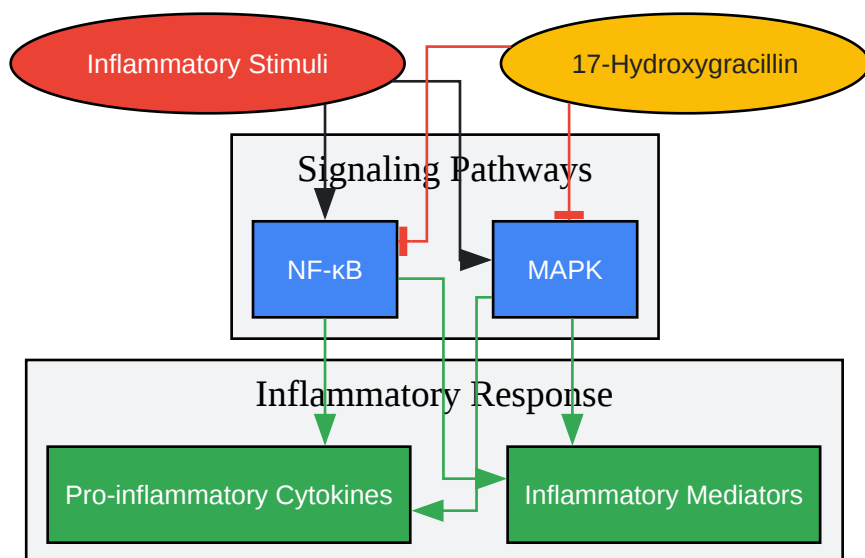
Anti-inflammatory Activity

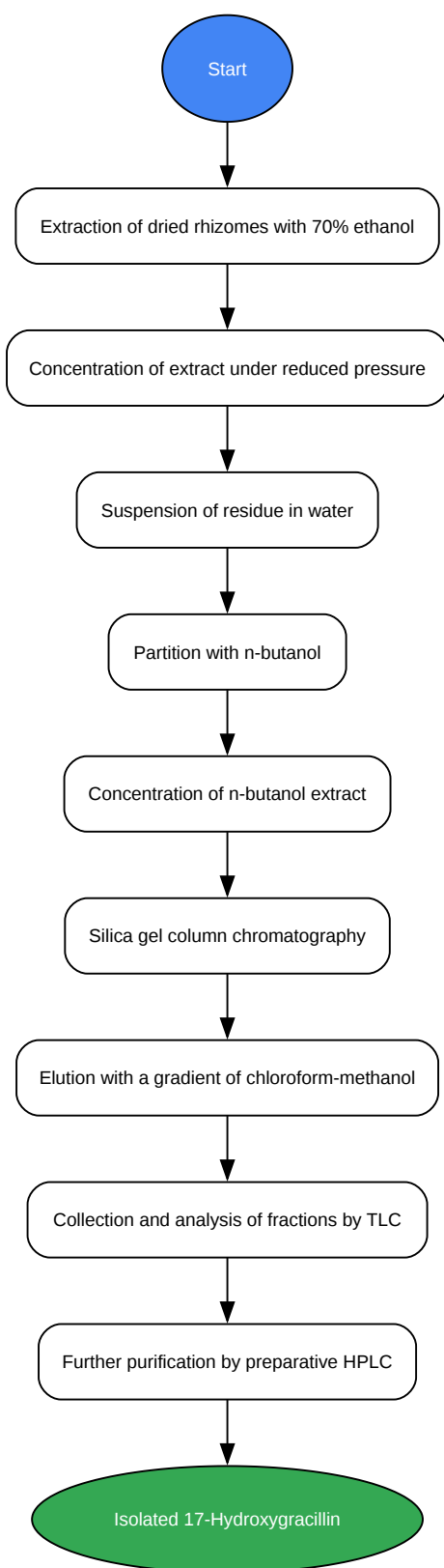
Many steroidal saponins exhibit anti-inflammatory properties.[23][24][25][26][27] This activity is often attributed to the inhibition of pro-inflammatory mediators and the modulation of inflammatory signaling cascades.

Potential Signaling Pathways Involved in Anti-inflammatory Effects:

The anti-inflammatory effects of **17-Hydroxygracillin** could be mediated through the inhibition of pathways such as:

- **NF-κB Pathway:** As a central regulator of inflammation, its inhibition would lead to a decrease in the production of pro-inflammatory cytokines and enzymes.
- **MAPK Pathway:** This pathway is also involved in the inflammatory response, and its modulation can affect the production of inflammatory mediators.





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References

- 1. 17-Hydroxygracillin - Immunomart [immunomart.com]
- 2. csustan.edu [csustan.edu]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]
- 5. ¹H NMR Chemical Shift [sites.science.oregonstate.edu]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. researchgate.net [researchgate.net]
- 9. ¹³C NMR Chemical Shift [sites.science.oregonstate.edu]
- 10. spectrabase.com [spectrabase.com]
- 11. farmaciajournal.com [farmaciajournal.com]
- 12. Interpreting Infrared Spectra - Specac Ltd [specac.com]
- 13. Mass spectral fragmentation analyses of isotopically labelled hydroxy steroids using gas chromatography/electron ionization low-resolution mass spectrometry: A practical approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Same, but different: Variations in fragment ions among stereoisomers of a 17 α -methyl steroid in gas chromatography/electron ionization mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 17. researchgate.net [researchgate.net]
- 18. Cytotoxicity of synthetic derivatives against breast cancer and multi-drug resistant breast cancer cell lines: a literature-based perspective study - PMC [pmc.ncbi.nlm.nih.gov]

- 19. Chrysin enhances doxorubicin-induced cytotoxicity in human lung epithelial cancer cell lines: the role of glutathione - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Apoptotic Effects of Chrysin in Human Cancer Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Toxicity evaluation of synthetic glucocorticoids against breast cancer cell lines MDA-MB-231, MCF-7 and human embryonic kidney HEK293 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. The comparison of cytotoxicity of the anticancer drugs doxorubicin and ellipticine to human neuroblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 23. Synthesis and evaluation of antiinflammatory activities of a series of corticosteroid 17 alpha-esters containing a functional group - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Baicalin inhibits IL-17-mediated joint inflammation in murine adjuvant-induced arthritis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Exploration of the anti-inflammatory, analgesic, and wound healing activities of Bletilla Striata polysaccharide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. Selective amplification of glucocorticoid anti-inflammatory activity through synergistic multi-target action of a combination drug - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Preclinical Rodent Models of Arthritis and Acute Inflammation Indicate Immunomodulatory and Anti-Inflammatory Properties of Juglans regia Extracts - PMC [pmc.ncbi.nlm.nih.gov]
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